BioTech Solutions Support Hub: DNA Precipitation Troubleshooting

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Compound of Interest

Compound Name:	*Ethanol*
CAS No.:	*2154-50-9*
Cat. No.:	*B10761421*

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Ticket Subject: DNA fails to precipitate after adding **ethanol**. Assigned Specialist: Senior Application Scientist Status: Open

Executive Summary & Mechanism

Why this happens: **Ethanol** precipitation relies on Coulomb's Law.[1][2] DNA is polar and soluble in water due to its negatively charged phosphate backbone.[1][2] To precipitate it, we must neutralize this charge with cations (Salt) and lower the solvent's dielectric constant (**Ethanol**).[1][2]

- Water (

  ): High dielectric constant shields charges; DNA stays dissolved.[1]
- **Ethanol** (

  ): Low dielectric constant reduces shielding.[1] Cations (

  ,

) can now bind effectively to the

backbone, neutralizing the DNA and causing it to crash out of solution.[2]

If your DNA isn't precipitating, one of these three variables is off:

- Solubility: The dielectric constant isn't low enough (Wrong alcohol ratio).
- Charge: Insufficient cations to neutralize the backbone (Wrong salt/concentration).
- Mass: DNA concentration is below the threshold of visibility (

) without a carrier.

Diagnostic Workflow

Start Here: Use this logic tree to identify your specific failure point.

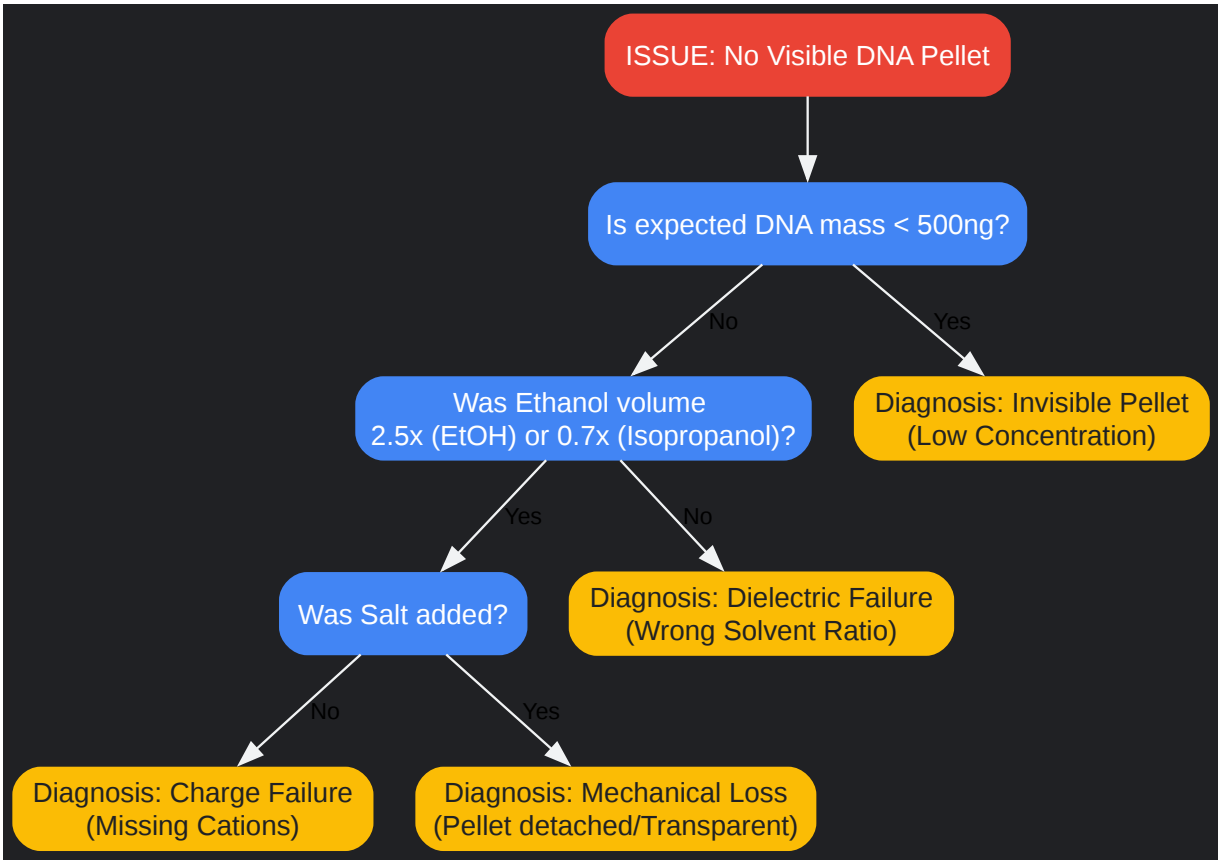

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Figure 1: Diagnostic logic tree for identifying the root cause of precipitation failure.

Troubleshooting Guide (Root Cause Analysis)

Category A: The "Invisible" Pellet (Low Concentration)

Symptoms: You followed the protocol, but the tube looks empty. Cause: If the DNA concentration is

, the pellet may be too small to see with the naked eye or may not form effectively without a "seed."

- The Fix: Use a Co-precipitant (Carrier).[3][4]
  - Glycogen: The industry standard. Inert, biological origin.[3][4] Forms a visible white pellet.
  - Linear Polyacrylamide (LPA): Synthetic.[5] Best for PCR/Sequencing as it doesn't interfere with enzymes.
- Protocol Adjustment: Add

  of Glycogen (

  stock) to the tube before centrifugation. This ensures a visible pellet even with picogram amounts of DNA.

Category B: Charge Failure (Salt Issues)

Symptoms: Solution remains clear even at high DNA concentrations. Cause: **Ethanol** alone cannot precipitate DNA; it requires salt.[3] Using the wrong salt can also cause issues (e.g., SDS precipitation).

Salt Selection Table:

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Salt Type	Stock Conc.	Final Conc.	Best Application	Warning
Sodium Acetate (NaOAc)	3.0 M (pH 5.[2]2)	0.3 M	Standard DNA recovery.	Do not use with SDS (NaCl is better).
Sodium Chloride (NaCl)	5.0 M	0.2 M	Samples containing SDS.	SDS remains soluble in 70% EtOH with NaCl. [2]
Ammonium Acetate ( )	10 M	2.0 - 2.5 M	Removing dNTPs/Oligos.	Inhibits T4 Kinase; do not use for phosphorylation.
Lithium Chloride (LiCl)	8.0 M	0.8 M	RNA precipitation.	Very soluble in EtOH; difficult to remove.

Category C: Physical Loss (The "Ghost" Pellet)

Symptoms: You saw a pellet, but it vanished during the wash step. Cause:

- Transparency: Glassy pellets are nearly invisible in 70% **ethanol**.
- Detachment: Over-drying or dislodging the pellet during aspiration.
- The Fix:
  - Orientation: Always place the tube hinge facing out in the centrifuge. The pellet will form exactly under the hinge.
  - Aspiration: Never pour off the supernatant. Use a pipette and watch the meniscus. Leave behind if necessary.

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Immediate Rescue Protocol: "The Tube is Already Mixed"

Context: You have a tube with DNA + **Ethanol** + Salt, but no pellet formed. Do NOT throw it away.

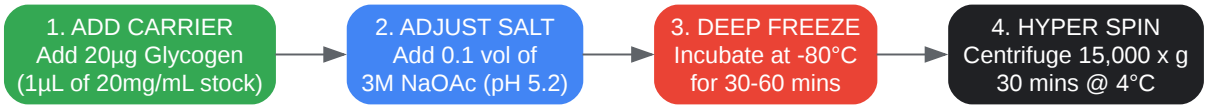

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Figure 2: Emergency rescue workflow for failed precipitations.

Detailed Rescue Steps:

- Add Carrier: Add

  of molecular grade Glycogen (

). Vortex gently.

- Reinforce Salt: Even if you added salt earlier, add another

  volume of

  Sodium Acetate. Excess salt is removed in the wash step, but insufficient salt is fatal to yield.

- Maximize **Ethanol**: Ensure the total volume is at least 2.5 volumes of **Ethanol** (or 0.7 volumes Isopropanol) relative to the aqueous phase. If unsure, add more **Ethanol**.

- Deep Freeze: Place the tube at

  for at least 30 minutes. This increases viscosity and facilitates precipitation of low-concentration samples.

- High-G Spin: Centrifuge at maximum speed (

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) for 30 minutes at

.

- Wash: Decant carefully.[4][6][7] Add

  of

  Ethanol. Spin for 5 minutes. Remove supernatant.[3][4][7] Air dry.

Frequently Asked Questions (FAQs)

Q: Can I use Isopropanol instead of **Ethanol**? A: Yes. Isopropanol has a lower dielectric constant than **ethanol**, so you need less of it (0.6–0.7 volumes vs. 2.5 volumes of **ethanol**). However, isopropanol is more likely to co-precipitate salts. Use **ethanol** for high-purity applications (sequencing); use isopropanol for large volumes (maxi-preps).

Q: Does temperature actually matter? A: For high concentrations (

), room temperature is fine. For low concentrations (

), incubation at

or

significantly improves yield by reducing the solubility limit of the DNA.

Q: I over-dried my pellet and now it won't dissolve. What do I do? A: Over-dried DNA becomes hydrophobic.

- Add your buffer (TE or Water).[8][9]
- Heat to

  for 10–15 minutes.
- Let it sit overnight at

  . Do not vortex vigorously if the DNA is high molecular weight (genomic), as it will shear.

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